

# Personal protective equipment for handling 2,6-Dichlorophenylacetonitrile

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## Compound of Interest

Compound Name: 2,6-Dichlorophenylacetonitrile

Cat. No.: B146609

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## Safe Handling Protocol: 2,6-Dichlorophenylacetonitrile

This guide provides essential safety and logistical information for the handling and disposal of **2,6-Dichlorophenylacetonitrile**, ensuring the safety of laboratory personnel. The following procedures are designed for researchers, scientists, and professionals in drug development.

## Hazard Summary

**2,6-Dichlorophenylacetonitrile** is a hazardous substance that requires careful handling. It is harmful if swallowed, inhaled, or in contact with skin.[1][2][3] It is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.[1][2][3]

### Hazard Classifications:

- Acute toxicity, Oral (Category 4)[1][3]
- Acute toxicity, Dermal (Category 4)[1][3]
- Acute toxicity, Inhalation (Category 4)[1][3]
- Skin Corrosion/Irritation (Category 2)[1][3]
- Serious Eye Damage/Eye Irritation (Category 2)[1][3]

- Specific target organ toxicity – single exposure (Category 3), Respiratory system[1][3]

## Chemical and Physical Properties

Property	Value
CAS Number	3215-64-3
Molecular Formula	C <sub>8</sub> H <sub>5</sub> Cl <sub>2</sub> N
Appearance	White to nearly white or beige crystalline powder.[2][3]
Melting Point	74 - 78 °C / 140 - 145.4 °F[2][3]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, strong reducing agents.[1][3]
Hazardous Decomposition Products	Nitrogen oxides (NO <sub>x</sub> ), Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen chloride gas. [1][4]

## Operational Plan: Handling Procedures

Adherence to the following step-by-step operational plan is mandatory to ensure a safe laboratory environment.

## Preparation and Engineering Controls

- Ventilation: Always handle **2,6-Dichlorophenylacetonitrile** in a well-ventilated area. A certified chemical fume hood is required.[2]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[3]
- Personal Protective Equipment (PPE) Inspection: Before starting any work, inspect all PPE for damage or contamination. Do not use compromised PPE.

## Required Personal Protective Equipment (PPE)

A comprehensive PPE setup is crucial to prevent exposure.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over safety glasses when there is a risk of splashing. <a href="#">[5]</a>
Hand Protection	Wear chemical-resistant gloves, such as nitrile rubber. <a href="#">[6]</a> Inspect gloves before each use and dispose of them immediately if they come into contact with the chemical. <a href="#">[5]</a>
Body Protection	A flame-resistant lab coat, such as Nomex®, should be worn and fully buttoned. <a href="#">[5]</a> Long pants and closed-toe, closed-heel shoes are mandatory. <a href="#">[5]</a> Avoid clothing made of polyester or acrylic fabrics. <a href="#">[5]</a>
Respiratory Protection	If there is a risk of generating dust or if exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. <a href="#">[3]</a> <a href="#">[5]</a>

## Handling

- Avoid Contact: Prevent all personal contact with the substance, including inhalation of dust.  
[\[7\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#) Wash hands, face, and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Weighing and Transfer: Conduct all weighing and transfer operations within a fume hood to minimize the generation and dispersal of dust.

## Accidental Spills

- Minor Spills: For small, dry spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[3\]](#)[\[7\]](#)

- Major Spills: In the event of a larger spill, evacuate the area and alert emergency responders.[7]
- Cleanup: Clean the affected area thoroughly. Prevent spilled material from entering drains or waterways.[4][7]

## Disposal Plan

Proper disposal of **2,6-Dichlorophenylacetonitrile** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - All waste material must be disposed of in accordance with local, state, and federal regulations.[4]
  - Dispose of the contents and the container at an approved waste disposal facility.[1][4]
  - Do not mix with other waste streams.[4] Keep the chemical in its original container if possible.[4]
- Contaminated PPE:
  - Treat all used and contaminated PPE as hazardous waste.
  - Disposable gloves and other single-use items should be placed in a sealed, labeled container for hazardous waste disposal.
  - Contaminated clothing must be decontaminated before reuse.[4] If decontamination is not possible, it should be disposed of as hazardous waste.

## Workflow for Handling 2,6-Dichlorophenylacetonitrile



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Caption: Workflow for the safe handling of **2,6-Dichlorophenylacetonitrile**.

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## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
- 2. Buy 2,6-Dichlorophenylacetonitrile | 3215-64-3 [[smolecule.com](http://smolecule.com)]
- 3. [fishersci.com](http://fishersci.com) [fishersci.com]
- 4. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [[ehs.ucsf.edu](http://ehs.ucsf.edu)]
- 6. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]
- 7. [datasheets.scbt.com](http://datasheets.scbt.com) [datasheets.scbt.com]
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